

An In-depth Technical Guide to Ethoxydiisobutylaluminium (CAS: 15769-72-9)

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Compound of Interest

Compound Name: Ethoxydiisobutylaluminium

Cat. No.: B100121

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Introduction

Ethoxydiisobutylaluminium, with the CAS number 15769-72-9, is an organoaluminium compound. Organoaluminium compounds are a significant class of reagents in organic synthesis, valued for their utility as Lewis acids, alkylating agents, and reducing agents.^[1]

Ethoxydiisobutylaluminium combines the features of a bulky diisobutylaluminium moiety with an ethoxide group, influencing its reactivity and selectivity in chemical transformations.

This technical guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and safe handling of **ethoxydiisobutylaluminium**, with a focus on its potential applications in research and drug development.

Chemical and Physical Properties

Quantitative data for **ethoxydiisobutylaluminium** is not widely reported in publicly available literature. The following table summarizes the available information and includes estimates for some properties based on related compounds.

Property	Value	Source/Comment
CAS Number	15769-72-9	[2]
Molecular Formula	C ₁₀ H ₂₃ AlO	[2]
Molecular Weight	186.27 g/mol	[2]
Synonyms	Diisobutylaluminum ethoxide, Diisobutylethoxyaluminum	[2]
Appearance	Likely a colorless liquid or low-melting solid	Inferred from similar organoaluminum compounds. [3]
Boiling Point	Data not available	Inferred from the properties of similar organoaluminum reagents.[4]
Density	Data not available	
Solubility	Likely soluble in anhydrous, non-protic organic solvents such as toluene, hexane, and diethyl ether.	

Spectroscopic Data (Predicted)

Specific spectroscopic data for **ethoxydiisobutylaluminium** is not readily available. However, based on its structure, the following characteristic signals can be predicted.

Spectroscopy	Predicted Chemical Shifts / Frequencies
¹ H NMR	Signals corresponding to the isobutyl groups (-CH ₂ - and -CH(CH ₃) ₂) and the ethoxy group (-O-CH ₂ -CH ₃). The protons on the carbons attached to the aluminum atom would be shifted upfield. [5][6]
¹³ C NMR	Resonances for the carbon atoms of the isobutyl and ethoxy groups.
FTIR	C-H stretching vibrations (~2850-2960 cm ⁻¹), C-O stretching (~1050-1150 cm ⁻¹), and Al-C stretching (~650 cm ⁻¹). [7][8]
Mass Spectrometry	Due to its reactivity, analysis by mass spectrometry would likely require derivatization or specialized ionization techniques to avoid fragmentation. [9]

Synthesis

General Synthetic Approach

A plausible method for the synthesis of **ethoxydiisobutylaluminium** is the reaction of diisobutylaluminium hydride (DIBAL-H) with one equivalent of ethanol. This reaction should be carried out under a dry, inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents.



Experimental Protocol: Synthesis of Ethoxydiisobutylaluminium

Disclaimer: This is a generalized, hypothetical protocol and should be adapted and optimized with appropriate safety precautions in a laboratory setting.

Materials:

- Diisobutylaluminium hydride (DIBAL-H) solution in an inert solvent (e.g., 1 M in hexanes)

- Anhydrous ethanol
- Anhydrous hexane or toluene
- Schlenk line or glovebox for inert atmosphere operations
- Dry glassware (flame-dried or oven-dried)

Procedure:

- Under an inert atmosphere, a flame-dried Schlenk flask equipped with a magnetic stir bar is charged with a solution of diisobutylaluminium hydride in anhydrous hexane.
- The flask is cooled to 0 °C using an ice bath.
- A solution of one molar equivalent of anhydrous ethanol in anhydrous hexane is added dropwise to the stirred DIBAL-H solution. The addition should be slow to control the evolution of hydrogen gas.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 1-2 hours to ensure the reaction goes to completion.
- The resulting solution of **ethoxydiisobutylaluminium** is used directly for subsequent reactions or stored under an inert atmosphere.

Reactivity and Applications

Ethoxydiisobutylaluminium is expected to be a versatile reagent, acting as a reducing agent and a Lewis acid. Its applications are likely to be in areas where selective transformations are required.

Reduction of Carbonyl Compounds

Similar to DIBAL-H, **ethoxydiisobutylaluminium** can be expected to reduce esters and lactones to aldehydes at low temperatures.^{[10][11]} The presence of the ethoxy group may modulate the reactivity and selectivity of the reagent compared to DIBAL-H.

Experimental Protocol: Reduction of an Ester to an Aldehyde

Disclaimer: This is a generalized, hypotheticalal protocol.

Materials:

- **Ethoxydiisobutylaluminium** solution in an inert solvent
- Ester substrate
- Anhydrous toluene
- Methanol (for quenching)
- Saturated aqueous solution of Rochelle's salt (potassium sodium tartrate)
- Standard laboratory glassware for inert atmosphere reactions and workup

Procedure:

- A solution of the ester in anhydrous toluene is prepared in a flame-dried Schlenk flask under an inert atmosphere.
- The solution is cooled to -78 °C using a dry ice/acetone bath.
- A solution of **ethoxydiisobutylaluminium** (1.1 equivalents) in toluene is added dropwise to the ester solution, maintaining the temperature at -78 °C.
- The reaction is stirred at -78 °C for a specified time (e.g., 1-3 hours), with progress monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched by the slow addition of methanol at -78 °C.
- The reaction mixture is allowed to warm to room temperature, and a saturated aqueous solution of Rochelle's salt is added. The mixture is stirred vigorously until two clear layers are formed.

- The layers are separated, and the aqueous layer is extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude aldehyde.
- The crude product is purified by column chromatography.

Role in Polymerization

Organoaluminium compounds are widely used as co-initiators in the polymerization of olefins and other monomers.[1] **Ethoxydiisobutylaluminium** could potentially be used in coordination polymerization, influencing the stereochemistry and molecular weight distribution of the resulting polymer.[12][13]

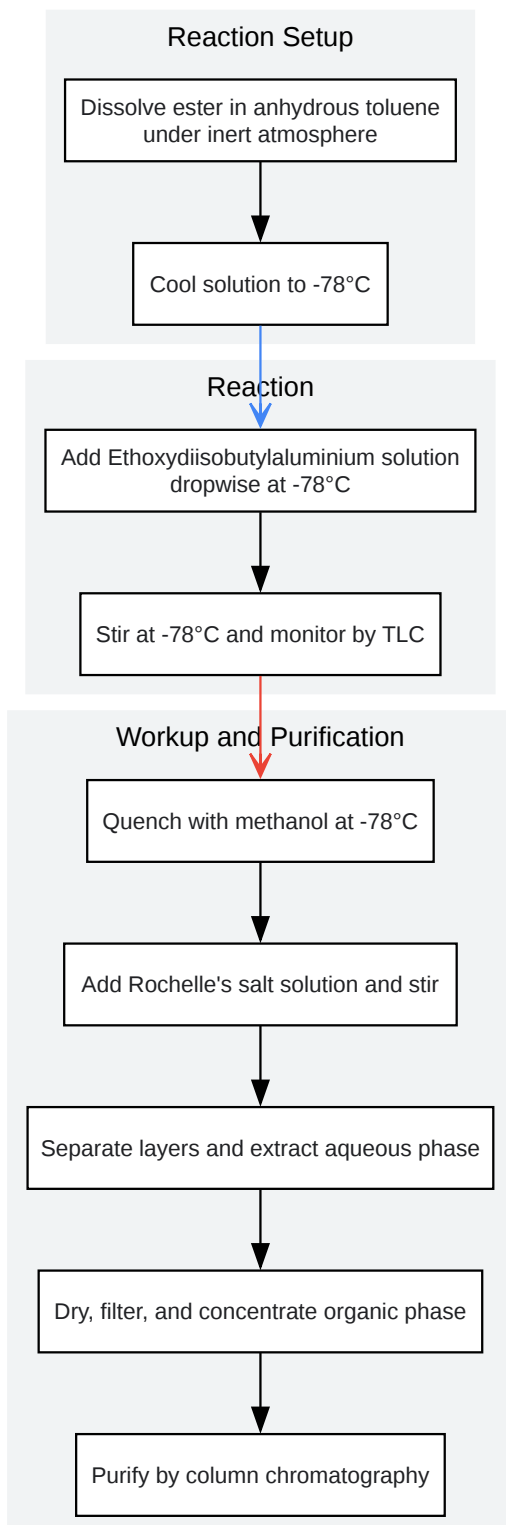
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Workflow for Handling Pyrophoric Reagents.

Experimental Workflow: Ester Reduction

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Workflow for Ester Reduction.

Safety and Handling

Ethoxydiisobutylaluminium is expected to be a pyrophoric compound, meaning it can ignite spontaneously in air.^[2]^[14] It will also react violently with water and other protic solvents. Therefore, strict adherence to safety protocols for handling air- and moisture-sensitive reagents is mandatory.

- Personal Protective Equipment (PPE): Always wear a flame-retardant lab coat, chemical safety goggles, and appropriate gloves (e.g., nitrile gloves) when handling this compound.^[14]
- Inert Atmosphere: All manipulations must be carried out under a dry, inert atmosphere of nitrogen or argon using either a glovebox or Schlenk line techniques.^[15]
- Solvents: Use only anhydrous, non-protic solvents.
- Spills: In case of a small spill, it should be smothered with a dry, inert powder such as sand or sodium carbonate, and then quenched cautiously with a less reactive alcohol (e.g., isopropanol) before final disposal. Do not use water or a carbon dioxide fire extinguisher.
- Disposal: Unused or waste material must be quenched carefully by slow addition to a suitable solvent (e.g., isopropanol) at a low temperature before disposal as hazardous waste.

Toxicology

Specific toxicological data for **ethoxydiisobutylaluminium** is not available. However, based on the general toxicity of organoaluminium compounds and their hydrolysis products (ethanol and diisobutylaluminium oxide), it should be handled with care. Inhalation and skin contact should be avoided. The combustion of organoaluminium compounds produces aluminum oxide fumes, which can be harmful if inhaled.^[16]^[17]

Conclusion

Ethoxydiisobutylaluminium is a potentially valuable reagent for organic synthesis, likely exhibiting properties as a selective reducing agent and a Lewis acid. While specific data for this compound is scarce, its reactivity can be inferred from related organoaluminium compounds.

Its use in research and drug development would necessitate careful handling due to its pyrophoric nature. Further research is needed to fully characterize its physical properties, spectroscopic data, and full range of chemical reactivity.

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